

# An In-depth Technical Guide on the Safety and Handling of 4-Phenylbutylamine

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## Compound of Interest

Compound Name: 4-Phenylbutylamine

Cat. No.: B088947

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, synthesis, purification, and analysis of **4-Phenylbutylamine**. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely and effectively in a laboratory setting.

## Chemical and Physical Properties

**4-Phenylbutylamine** is a primary amine with a phenyl group attached to a butyl chain. It is a valuable building block in organic synthesis and is also studied for its biological activities.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 13214-66-9   | [1]       |
| Molecular Formula | C <sub>10</sub> H <sub>15</sub> N                      | [1]       |
| Molecular Weight  | 149.23 g/mol   | [1]       |
| Appearance        | Colorless to light yellow or light orange clear liquid |           |
| Boiling Point     | 123-124 °C at 17 mmHg                                  | [1]       |
| Density           | 0.944 g/mL at 25 °C                                    | [1]       |
| Refractive Index  | n <sub>20</sub> /D 1.519                               | [1]       |

## Safety and Hazard Information

**4-Phenylbutylamine** is classified as a hazardous substance and requires careful handling. The following table summarizes its hazard classifications.

| Hazard Class                                     | GHS Classification  |
|--|---|
| Skin Corrosion/Irritation                        | Category 2: Causes skin irritation  |
| Serious Eye Damage/Irritation                    | Category 2A: Causes serious eye irritation                                  |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory tract irritation): May cause respiratory irritation |

Hazard Statements (H-phrases):

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## First Aid Measures

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.                         |
| Skin Contact   | Wash off with soap and plenty of water. Consult a physician.  |
| Eye Contact    | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.                                      |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |

## Personal Protective Equipment (PPE)

| Protection Type        | Recommended Equipment  |
|------------------------|--|
| Eye/Face Protection    | Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).  |
| Skin Protection        | Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. |
| Body Protection        | Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.  |
| Respiratory Protection | Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).        |

## Experimental Protocols

## Synthesis of 4-Phenylbutylamine from 4-Phenylbutyronitrile

A common method for the synthesis of **4-Phenylbutylamine** is the reduction of 4-phenylbutyronitrile using a strong reducing agent like Lithium Aluminum Hydride ( $\text{LiAlH}_4$ ).<sup>[2]</sup>

Materials:

- 4-Phenylbutyronitrile
- Lithium Aluminum Hydride ( $\text{LiAlH}_4$ )
- Anhydrous diethyl ether or Tetrahydrofuran (THF)
- Anhydrous dioxane<sup>[3]</sup>
- Potassium carbonate solution (aqueous)<sup>[3]</sup>
- Sodium sulfate (anhydrous)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend  $\text{LiAlH}_4$  in anhydrous diethyl ether or THF.
- Slowly add a solution of 4-phenylbutyronitrile in anhydrous dioxane to the  $\text{LiAlH}_4$  suspension at a rate that maintains a gentle reflux.<sup>[3]</sup>
- After the addition is complete, continue to reflux the reaction mixture for an additional hour.<sup>[3]</sup>
- Carefully quench the reaction by the dropwise addition of a solution of potassium carbonate in water with vigorous stirring.<sup>[3]</sup>

- Filter the resulting mixture, and wash the filter cake with a 1:1 mixture of dioxane and diethyl ether.<sup>[3]</sup>
- Separate the organic layer from the filtrate and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **4-phenylbutylamine**.

## Purification of 4-Phenylbutylamine

### 3.2.1. Fractional Distillation

Crude **4-phenylbutylamine** can be purified by fractional distillation under reduced pressure.<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup>

Procedure:

- Set up a fractional distillation apparatus with a vacuum source.
- Place the crude **4-phenylbutylamine** in the distillation flask with a few boiling chips.
- Slowly heat the flask while applying a vacuum.
- Collect the fraction that distills at the appropriate boiling point and pressure (e.g., 123-124 °C at 17 mmHg).<sup>[1]</sup>
- Monitor the purity of the collected fractions using an appropriate analytical technique such as GC-MS or HPLC.

### 3.2.2. Preparative Column Chromatography

For higher purity, column chromatography can be employed.<sup>[8]</sup><sup>[9]</sup><sup>[10]</sup><sup>[11]</sup>

Procedure:

- Prepare a slurry of silica gel in a non-polar eluent (e.g., hexane or a mixture of hexane and ethyl acetate).
- Pack a chromatography column with the silica gel slurry.

- Dissolve the crude **4-phenylbutylamine** in a minimal amount of the eluent.
- Load the sample onto the top of the column.
- Elute the column with a gradient of increasing polarity (e.g., increasing the percentage of ethyl acetate in hexane). To mitigate peak tailing, a small amount of a basic modifier like triethylamine (e.g., 1%) can be added to the eluent.
- Collect fractions and monitor the separation by Thin Layer Chromatography (TLC).
- Combine the fractions containing the pure product and remove the solvent under reduced pressure.

## Analytical Methods

### 3.3.1. High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is crucial for determining the purity and concentration of **4-Phenylbutylamine**.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Chromatographic Conditions (starting point):

- Column: C18, 150 mm x 4.6 mm, 5  $\mu$ m particle size[\[12\]](#)
- Mobile Phase: Acetonitrile and 0.05 M Phosphate Buffer (pH 4.5) in a 60:40 v/v ratio[\[12\]](#)
- Flow Rate: 1.0 mL/min[\[12\]](#)
- Detection: UV at 220 nm[\[13\]](#)
- Injection Volume: 10  $\mu$ L

### 3.3.2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like **4-Phenylbutylamine**.[\[3\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

GC-MS Parameters (general method for primary amines):



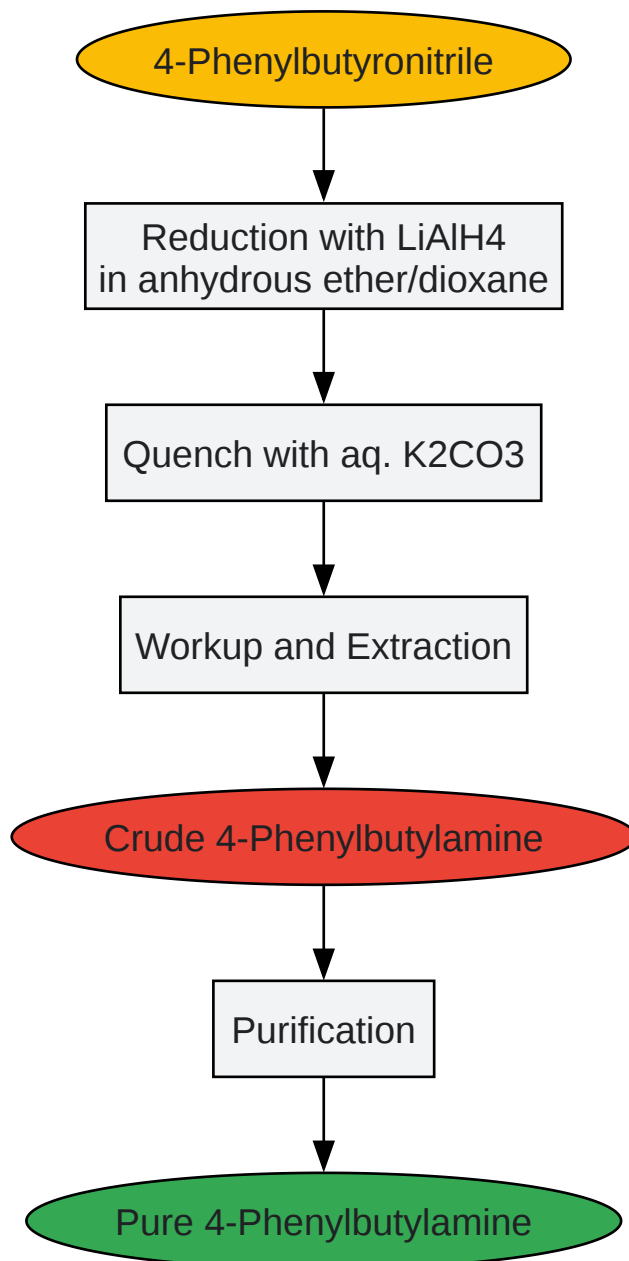
- Column: A non-polar or mid-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness) is suitable.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 1 min.
  - Ramp to 180 °C at 5 °C/min.
  - Ramp to 240 °C at 10 °C/min.
  - Ramp to 290 °C at 25 °C/min, hold for 10 min.[\[3\]](#)
- Mass Spectrometer:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Scan Range: m/z 40-400.

## Biological Activity and Mechanism of Action

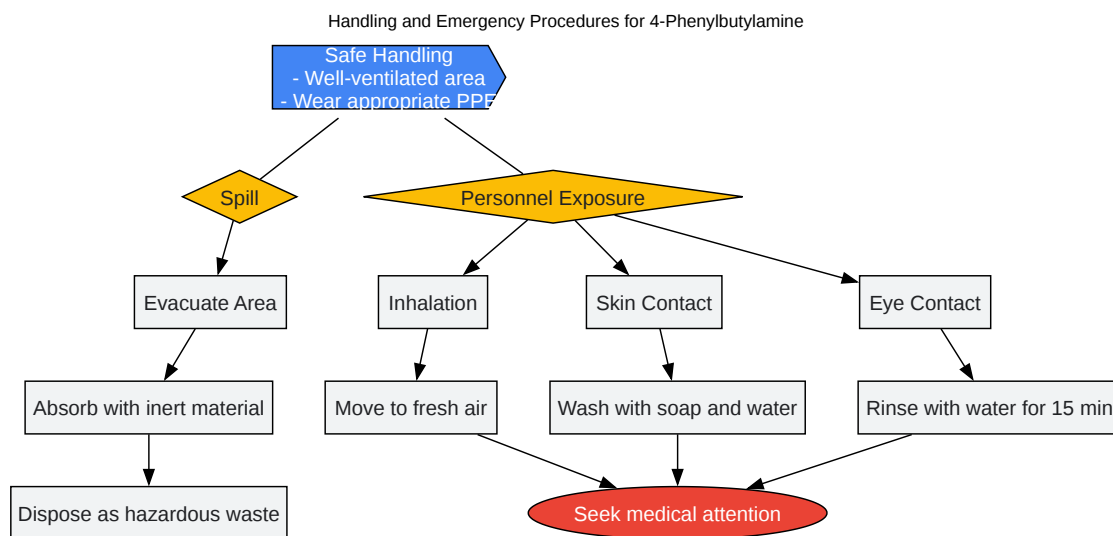
**4-Phenylbutylamine** is known to be a competitive inhibitor of monoamine oxidase A (MAO-A). [\[1\]](#) MAO-A is an enzyme responsible for the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[\[19\]](#) By inhibiting MAO-A, **4-Phenylbutylamine** increases the levels of these neurotransmitters in the synaptic cleft, which can lead to various physiological and psychological effects.[\[19\]](#)

## Mandatory Visualizations

## Workflow for the Synthesis of 4-Phenylbutylamine

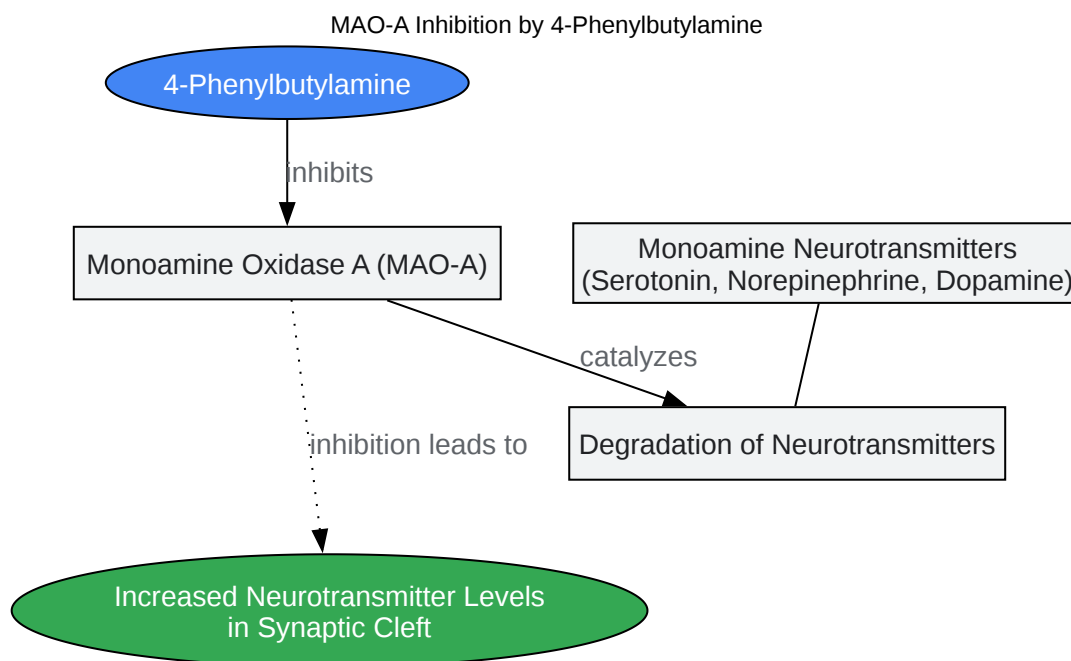
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Synthesis Workflow



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### Handling and Emergency Procedures



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#### Mechanism of MAO-A Inhibition

## Quantitative Toxicity Data

Specific LD50 and LC50 data for **4-Phenylbutylamine** are not readily available in the searched literature. The Safety Data Sheets reviewed indicate that this data is "not available". For risk assessment, it is recommended to treat **4-Phenylbutylamine** as a substance with moderate acute toxicity based on its hazard classifications. In the absence of specific data, it is prudent to handle it with the same precautions as other chemicals with similar structures and hazard profiles. General principles of acute toxicity testing suggest that such data would be determined in animal models.<sup>[2][20][21][22][23][24][25][26][27]</sup>

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. All laboratory work should be conducted in accordance with institutional safety policies and procedures, and a thorough risk assessment should be performed before handling **4-Phenylbutylamine**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. Inhibition of types A and B monoamine oxidase by 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. dep.nj.gov [dep.nj.gov]
- 3. iehpc.gdut.edu.cn [iehpc.gdut.edu.cn]
- 4. people.chem.umass.edu [people.chem.umass.edu]
- 5. youtube.com [youtube.com]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. teledyneisco.com [teledyneisco.com]
- 9. biotage.com [biotage.com]
- 10. benchchem.com [benchchem.com]
- 11. scienceforums.net [scienceforums.net]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. researchgate.net [researchgate.net]
- 15. scienceopen.com [scienceopen.com]
- 16. benchchem.com [benchchem.com]
- 17. gcms.labrulez.com [gcms.labrulez.com]

- 18. bre.com [bre.com]
- 19. What are MAO-A inhibitors and how do they work? [synapse.patsnap.com]
- 20. Acute toxicity in the rat following either oral or inhalation exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Acute oral toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. daikinchemicals.com [daikinchemicals.com]
- 23. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 24. Variability in Toxicity - 1080 Science [1080science.co.nz]
- 25. researchgate.net [researchgate.net]
- 26. [Analysis of acute toxicity (LD50-value) of organic chemicals to mammals by solubility parameter (delta) (3). Acute dermal toxicity to rabbits] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. dtsc.ca.gov [dtsc.ca.gov]
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